

Technical Guide: Synthesis of N-Ethylanthranilic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Ethylamino)benzoic acid

CAS No.: 89-50-9

Cat. No.: B1294384

[Get Quote](#)

Executive Summary & Retrosynthetic Analysis

Target Molecule: N-Ethylanthranilic Acid (CAS: 89-50-9) Molecular Formula: C

H

NO

Key Challenge: Preventing over-alkylation to the quaternary ammonium salt or esterification of the carboxyl group during synthesis.

Strategic Pathways

We define three primary synthetic routes based on precursor availability and scale requirements:

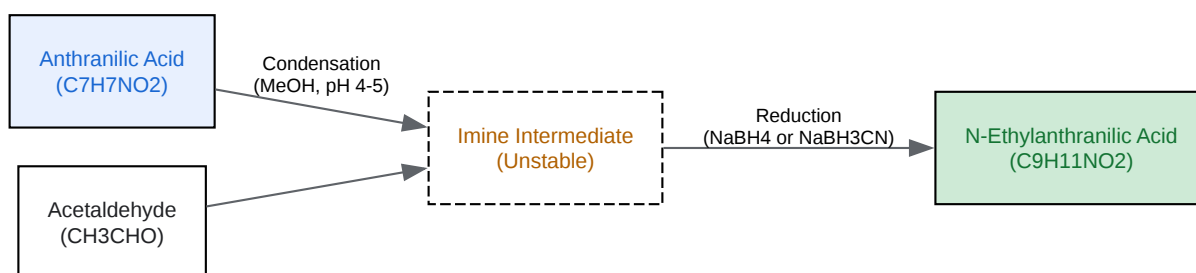
- Reductive Amination (Preferred): High selectivity using acetaldehyde and a borohydride reductant.
- Isatoic Anhydride Ring-Opening (Industrial Standard): One-pot alkylation and decarboxylation; avoids over-alkylation.

- Ester Hydrolysis (Precursor-Dependent): Utilization of commercially available ethyl N-ethylantranilate.

Pathway 1: Reductive Amination (Laboratory Scale)

Mechanism: Condensation of anthranilic acid with acetaldehyde forms an imine (Schiff base) intermediate, which is selectively reduced in situ to the secondary amine. This method minimizes dialkylation compared to direct alkylation with ethyl halides.

Reaction Scheme (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Reductive amination pathway via imine formation and hydride reduction.

Detailed Protocol

Reagents:

- Anthranilic acid (13.7 g, 100 mmol)
- Acetaldehyde (4.8 g, 110 mmol) [Use freshly distilled or paraldehyde equivalent]
- Sodium Borohydride (NaBH₄) (5.7 g, 150 mmol) or Sodium Cyanoborohydride (NaBH₃CN) for higher selectivity.
- Solvent: Methanol (anhydrous preferred).

Step-by-Step Methodology:

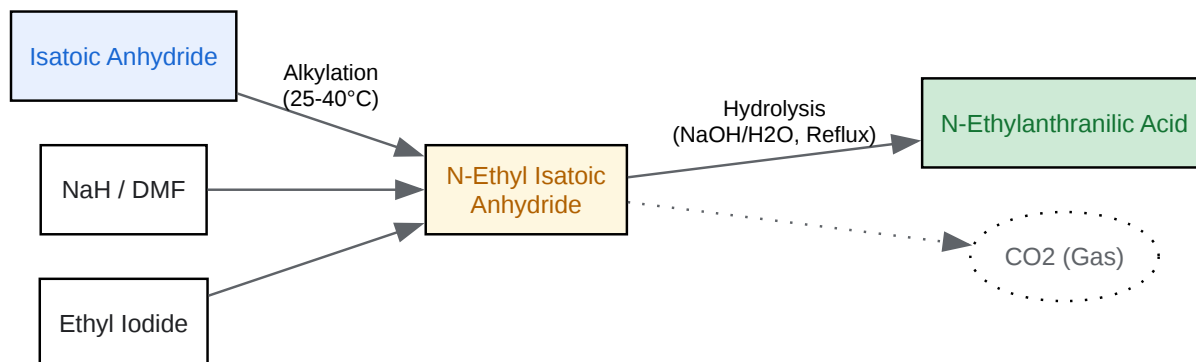
- **Imine Formation:** Dissolve anthranilic acid in Methanol (150 mL) in a round-bottom flask. Cool to 0°C.
- **Addition:** Add acetaldehyde dropwise over 20 minutes. Stir for 1 hour at 0°C to allow imine formation. Note: If using NaBH
CN, it can be added at the beginning; if using NaBH
, add in the next step.
- **Reduction:** Slowly add NaBH
in small portions to the stirring mixture. The reaction is exothermic; maintain temperature <10°C.
- **Quenching:** Once TLC indicates consumption of starting material (approx. 2-3 hours), quench with dilute HCl (1M) until pH is neutral/slightly acidic to decompose excess borohydride.
- **Isolation:** Evaporate methanol under reduced pressure. Extract the aqueous residue with Ethyl Acetate (3 x 50 mL).
- **Purification:** Wash organic layer with brine, dry over Na
SO
, and concentrate. Recrystallize from Ethanol/Water.

Critical Control Point: Maintain strictly stoichiometric acetaldehyde to prevent formation of the N,N-diethyl derivative.

Pathway 2: Isatoic Anhydride Route (High Purity)

Mechanism: Isatoic anhydride serves as a "protected" form of anthranilic acid. N-alkylation occurs efficiently, followed by alkaline hydrolysis which simultaneously opens the ring and decarboxylates to yield the product.^[1]

Reaction Scheme (Graphviz)



[Click to download full resolution via product page](#)

Figure 2: Synthesis via N-alkylation of isatoic anhydride followed by decarboxylative hydrolysis.

Detailed Protocol

Reagents:

- Isatoic Anhydride (16.3 g, 100 mmol)
- Sodium Hydride (60% dispersion, 4.4 g, 110 mmol)
- Ethyl Iodide (17.1 g, 110 mmol)
- Solvent: DMF (Dimethylformamide)

Step-by-Step Methodology:

- Deprotonation: Suspend Sodium Hydride in dry DMF (100 mL) under Nitrogen atmosphere at 0°C. Carefully add Isatoic Anhydride portion-wise. Evolution of H gas will occur.
- Alkylation: Stir for 30 mins, then add Ethyl Iodide dropwise. Allow to warm to room temperature and stir for 4 hours.

- Hydrolysis: Pour the reaction mixture into 10% NaOH solution (200 mL). Heat to reflux (100°C) for 2 hours. This step opens the anhydride ring and cleaves the carbamate, releasing CO

.[\[1\]](#)

- Workup: Cool the solution and wash with Ether to remove non-acidic impurities. Acidify the aqueous layer with conc. HCl to pH 3-4.
- Crystallization: The product, N-Ethylanthranilic acid, will precipitate as a solid. Filter, wash with cold water, and dry.[\[2\]](#)

Data Presentation & Properties

Physicochemical Properties Table

Property	Value	Notes
CAS Number	89-50-9	Verified Identifier
		C
Molecular Weight	165.19 g/mol	H NO
Melting Point	160 – 162 °C	Recrystallized from EtOH/Water [1]
Appearance	Off-white to pale yellow solid	Oxidizes slightly in air
Solubility	Soluble in EtOH, DMSO, Base; Low in H O	Amphoteric nature
pKa	~5.3 (COOH), ~2.2 (NH)	Estimated based on N-methyl analog

Spectral Signatures (Diagnostic)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 12.5 (s, 1H, -COOH)
 - 7.8 (dd, 1H, Ar-H, C3)
 - 7.4 (m, 1H, Ar-H)
 - 6.5 - 6.7 (m, 2H, Ar-H)
 - 3.2 (q, 2H, N-CH₂-CH₂) – Diagnostic Quartet
 - 1.2 (t, 3H, N-CH₂-CH₃) – Diagnostic Triplet

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Reductive Amination)	Incomplete imine formation	Use a dehydrating agent (molecular sieves) or extend reaction time at 0°C before adding reductant.
Dialkylation (N,N-diethyl)	Excess acetaldehyde/alkyl halide	Strictly control stoichiometry (1.0 - 1.1 eq). Use bulky reducing agents (NaBH(OAc)).
Product is an Oil/Sticky	Trace solvent or impurities	Recrystallize from Ethanol/Water (1:1). Scratch flask to induce nucleation.
Ester Formation	Reaction in alcohol with acid catalyst	Ensure basic hydrolysis step is complete if starting from esters. Avoid acid catalysis during alkylation.

References

- LookChem. (n.d.). Benzoic acid, 2-(ethylamino)- (CAS 89-50-9) Properties. Retrieved from [\[Link\]](#)
- Organic Syntheses. (1934). N-Methylantranilic Acid (Analogous Protocol). Org. Synth. 14, 58. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2025). Benzoic acid, 2-(ethylamino)- (CID 66642).[3] Retrieved from [\[Link\]](#)
- ScienceMadness. (2022).[4] Anthranilic Acid from Methyl Anthranilate (Hydrolysis Protocol). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EP1322594B1 - Process for the preparation of alkyl n-alkylanthranilate - Google Patents [patents.google.com]
- 2. Benzoic acid - Sciencemadness Wiki [[sciencemadness.org](https://www.sciencemadness.org)]
- 3. Benzoic acid, 2-(ethylamino)- | C₉H₁₁NO₂ | CID 66642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- To cite this document: BenchChem. [Technical Guide: Synthesis of N-Ethylanthranilic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294384/docs#technical-guide-synthesis-of-n-ethylanthranilic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)